Zinc White

• IUPAC Name: oxozinc
• InChI: InChI=1S/O.Zn
• InChI Key: XLOMVQKBTHCTTD-UHFFFAOYSA-N

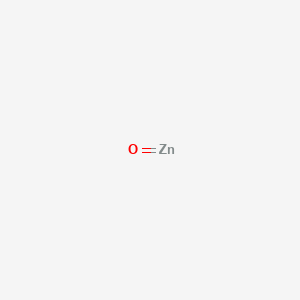

• Canonical SMILES: O=[Zn]
• Molecular Formula: OZn, ZnO
• Molecular Weight: 81.4 g/mol
• Physical Description: Crude zinc oxide is a yellow-gray granular solid with no odor. It is insoluble in water. The primary hazard is the threat posed to the environment. Immediate steps should be taken to limit its spread to the environment. Prolonged inhalation of the dust may result in metal fume fever with symptoms of chills, fever, muscular pain, nausea and vomiting., Dry Powder; Dry Powder, Liquid; Dry Powder, Other Solid; Dry Powder, Pellets or Large Crystals; Liquid; Other Solid; Pellets or Large Crystals; Pellets or Large Crystals, Liquid; Pellets or Large Crystals, Other Solid, White, odorless solid; [NIOSH], WHITE POWDER., White, odorless solid.
• Solubility: 0.0004 % at 64 °F (NIOSH, 2023), Insoluble in water, Slowly decomposed by water, Soluble in dilute acid, Soluble in acids and alkalies; insoluble in alcohol, 0.00042 g/100 cu cm water at 18 °C, Solubility in water: none, (64 °F): 0.0004%
• Density: 5.61 (NIOSH, 2023) - Denser than water; will sink, 5.6 g/cu cm, 5.6 g/cm³, 5.61
• Vapor Pressure: 0 mmHg (approx) (NIOSH, 2023), 0 mm Hg (approx), 0 mmHg (approx)
• Impurities: ... Some technical grades contain a few tenths of a percent lead.
• Color/Form: White or yellowish-white powder; hexagonal crystals, Coarse white or grayish powder, Hexagonal, wurtzite crystal structure, White powder; hexagonal
• CAS No.: 1314-13-2, 174846-84-5, 174846-83-4, 155149-97-6, 20431-17-8, 174846-87-8, 174846-85-6, 8051-03-4
• Melting Point: 3587 °F (NIOSH, 2023), Zinc 786 °F, 1974 °C, 1975 °C, 3587 °F

Description

Crude zinc oxide is a yellow-gray granular solid with no odor. It is insoluble in water. The primary hazard is the threat posed to the environment. Immediate steps should be taken to limit its spread to the environment. Prolonged inhalation of the dust may result in metal fume fever with symptoms of chills, fever, muscular pain, nausea and vomiting.
Zinc oxide is a zinc molecular entity.
Zinc oxide is an inorganic compound used in a number of manufacturing processes. It can be found in rubbers, plastics, ceramics, glass, cement, lubricants, paints, ointments, adhesives, sealants, pigments, foods, batteries, ferrites, fire retardants, and first-aid tapes. It occurs naturally as the mineral zincite, but most zinc oxide is produced synthetically. It is also widely used to treat a variety of other skin conditions, in products such as baby powder and barrier creams to treat diaper rashes, calamine cream, anti-dandruff shampoos, and antiseptic ointments.
Zincite is a mineral with formula of Zn2+O or ZnO. The IMA symbol is Znc.
A mild astringent and topical protectant with some antiseptic action. It is also used in bandages, pastes, ointments, dental cements, and as a sunblock.

Historical and Cultural Heritage Research on Zinc White Pigmentation

Evolution of Zinc White as an Artists' Pigment

The adoption of this compound as an artist's pigment was a gradual process, driven by both its inherent properties and growing concerns surrounding the toxicity of traditional white pigments like lead white. wikipedia.orgbohrium.comateliertekin.comiom3.org

Early Development and Adoption in Art Materials

Zinc oxide had been known since antiquity as a byproduct of brass production and for medicinal purposes. webexhibits.org However, its potential as a white pigment was not widely explored until the late eighteenth century. wikipedia.orgwebexhibits.org The French chemist Louis-Bernard Guyton de Morveau is credited with its initial development as a pigment in the 1780s, although popularization was a challenge. wikipedia.org The French Academy of Sciences approved the invention in 1782, but artists were initially skeptical. wikipedia.org

Early limitations included a higher production cost compared to lead white and a thin viscosity in oil paint. wikipedia.org The price decreased with improved nineteenth-century production methods. wikipedia.org A significant step towards wider adoption was the introduction of a denser form of zinc oxide, marketed as "Chinese white," by Winsor & Newton in 1834, which gained acceptance in watercolors. wikipedia.orgwebexhibits.orgnaturalpigments.com Overcoming its poor drying qualities in linseed oil was crucial for its use in oil painting. naturalpigments.com E. C. Leclaire in France addressed this in the late 1830s and early 1840s by using faster-drying oil, leading to industrial manufacturing by 1845. wikipedia.orgwebexhibits.org By 1850, this compound was being manufactured across Europe. webexhibits.org

This compound became a frequent component of 20th-century paints following its commercial availability in the 19th century. bohrium.com It was used in various applications, including artists' and house paints. bohrium.com In artists' paints, it was used in France as early as 1784. bohrium.com Despite some drawbacks compared to lead white, some artists, such as Camille Pissaro and some Pre-Raphaelites, favored it. wikipedia.orgbohrium.comnaturalpigments.com Laboratory analysis has revealed the presence of this compound in works by Edvard Munch, including versions of The Scream. wikipedia.org

Comparative Studies with Traditional White Pigments in Historical Formulations

Historically, lead white (basic lead carbonate) was the dominant white pigment, used since Greco-Roman antiquity. ateliertekin.comtsofa.com Its production involved methods like the "stacking" process, reacting lead with acetic acid vapors to form lead carbonate. ateliertekin.com

This compound offered several advantages over lead white, most notably its low toxicity, in contrast to the known health risks associated with lead-based pigments. wikipedia.orgateliertekin.com This was a major impetus for exploring zinc oxide as a pigment in the eighteenth century. wikipedia.org Additionally, this compound possesses a cooler, clearer hue compared to the yellowish cast often seen in lead white. wikipedia.org this compound is also more resistant to yellowing when mixed with oil. wikipedia.orgwebexhibits.orgcitracakralogam.com Unlike lead white, it is not blackened by sulfur-bearing air or pigments containing sulfur. webexhibits.org

However, this compound also presented challenges. It generally required more oil than lead white to create a spreadable oil paint, which reduced its hiding power. wikipedia.org While lead and this compound refract light similarly on their own, the higher oil content needed for this compound paint affects its opacity. wikipedia.org this compound paint also tended to yield more brittle surfaces than other white paints, sometimes resulting in cracks. wikipedia.org This brittleness was a significant issue in the work of Pre-Raphaelite painters. wikipedia.org Early this compound oil paints also had a notably slower drying time compared to lead white. webexhibits.orgtsofa.comjacksonsart.com

Despite its slower drying time and brittle film, this compound's transparency made it suitable for subtle layering and glazing, allowing artists to depict light effects and create saturated, cooler tints when mixed with other colors. ateliertekin.comtsofa.com Lead white, in contrast, is semi-opaque to semi-transparent, with a faster drying time and a different consistency. jacksonsart.com

The use of lead white remained prevalent until the early twentieth century, despite the established safety advantages of this compound by the end of the eighteenth century. wikipedia.org Manufacturers of lead white downplayed the differences, and lead continued to dominate the market. wikipedia.org Lead-zinc white mixtures were also used, becoming widespread in painting from the 1860s. researchgate.net Pure this compound became dominant from the end of the 1900s. researchgate.net

Deterioration Mechanisms of this compound in Artistic Media

While this compound offers desirable optical properties, its chemical reactivity, particularly in oil-based media, can lead to significant deterioration of artworks over time. bohrium.compaintingbestpractices.compch.gc.ca

Formation and Aggregation of Zinc Carboxylates (Zinc Soaps)

A primary deterioration mechanism involving this compound is the formation of metal carboxylates, commonly referred to as "zinc soaps." bohrium.compaintingbestpractices.comopenedition.orgtandfonline.comnih.govresearchgate.netmodernpaintdamageatlas.nl These compounds form through the reaction between zinc ions from the pigment (zinc oxide) and free fatty acids present in the organic binder, such as drying oils. citracakralogam.compaintingbestpractices.comopenedition.orgnih.govresearchgate.net Fatty acids like palmitic acid (C16) and stearic acid (C18) are common components of these oils and are known to react with zinc oxide. paintingbestpractices.comresearchgate.netwikipedia.org

The formation of zinc soaps can lead to a variety of detrimental effects on the paint film. These include changes in mechanical properties, such as increased stiffness and brittleness, which can contribute to cracking and delamination of paint layers. wikipedia.orgnaturalpigments.comcitracakralogam.compch.gc.caopenedition.orgresearchgate.net Zinc soaps can also aggregate, forming lumps or protrusions on the paint surface, affecting its texture and appearance. bohrium.compaintingbestpractices.comopenedition.orgtandfonline.commodernpaintdamageatlas.nlaiccm.org.au These aggregates can migrate through the paint film. openedition.orgresearchgate.net Studies have shown that zinc-based aggregates often contain soaps formed from palmitic and stearic acids. researchgate.net As the paint oxidizes, it becomes more polar, and the formed zinc stearate (B1226849) and palmitate become less compatible with the paint matrix, leading to the formation of a separate phase. researchgate.net

Infrared spectroscopy, such as Fourier transform infrared spectroscopy (FTIR), is an effective technique for detecting the formation of zinc carboxylates, which exhibit a characteristic signal in the range of 1520-1590 cm⁻¹, depending on the cation involved. openedition.orgnih.govresearchgate.netresearchgate.net

Influence of Organic Binders and Additives on this compound Reactivity

The type and composition of the organic binder significantly influence the reactivity of this compound and the extent of zinc soap formation. bohrium.compaintingbestpractices.comtandfonline.com Drying oils, commonly used as binders in traditional paints, contain fatty acids that readily react with zinc oxide. citracakralogam.compaintingbestpractices.comopenedition.orgnih.govresearchgate.net The fatty acid profile of the oil, as well as the presence of free fatty acids resulting from hydrolysis and oxidation of triglycerides, plays a crucial role in the rate and extent of soap formation. bohrium.compaintingbestpractices.comresearchgate.net

Research has focused on the physico-chemical interactions between this compound pigments and organic binders, including proteins, glycoproteins, polysaccharides, and lipids, to better understand the induced decay and aging mechanisms in paintings. heritageresearch-hub.eu

Photochemical and Thermochemical Pathways in this compound Degradation

Zinc oxide can participate in photochemical reactions when exposed to light, particularly near ultraviolet light. citracakralogam.comresearchgate.netnaturalpigments.comresearchgate.net This can catalyze the formation of hydrogen peroxide in the presence of water vapor and oxygen. citracakralogam.comresearchgate.netnaturalpigments.com The generated hydrogen peroxide can then attack the organic binder and potentially the support material (like paper), leading to discoloration and degradation. researchgate.netnaturalpigments.com This photochemical activity can also accelerate the light fading of certain organic pigments when mixed with this compound. naturalpigments.com While zinc oxide itself is stable towards light and does not discolor, its photochemical reactivity can indirectly cause degradation in the paint system. citracakralogam.comnaturalpigments.com

Understanding these photochemical and thermochemical pathways is crucial for establishing appropriate environmental conditions for the display and storage of artworks containing this compound to mitigate degradation. bohrium.compaintingbestpractices.com

Environmental Factors Contributing to this compound Degradation in Artworks

Environmental conditions play a significant role in the degradation of artworks containing this compound. Factors such as relative humidity, temperature, and exposure to pollutants can accelerate deterioration processes. High relative humidity levels have been shown to increase the moisture absorption of paints pigmented with zinc oxide, leading to volumetric swelling. researchgate.net This moisture can also facilitate chemical reactions, such as the formation of zinc soaps. acs.orgrsc.org Exposure to hot and humid conditions has been linked to visible signs of zinc carboxylate aggregation in paintings. paintingbestpractices.com Polluted environments can also contribute to the degradation of oil medium in paintings containing zinc oxide. paintingbestpractices.comuq.edu.au

Microstructural Changes and Their Impact on Paint Film Integrity

The interaction of zinc oxide with the fatty acids in oil binders leads to the formation of zinc carboxylates, commonly known as zinc soaps. researchgate.netpaintingbestpractices.comuq.edu.au This process can cause significant microstructural changes within the paint film. The formation and aggregation of these zinc soaps have been linked to various forms of deterioration, including the loss of binding ability, delamination, flaking, and the appearance of globular protrusions on the paint surface. researchgate.netrsc.orgpaintingbestpractices.comresearchgate.net

Studies have shown that paint films made with zinc oxide and drying oils can become brittle relatively quickly, sometimes in as little as three years. naturalpigments.eu A 28-year study revealed that a 14.5-year-old paint film containing this compound could snap easily when bent, exhibiting significantly less elongation before breaking compared to lead white paints of the same age. naturalpigments.eu

The stiffness and brittle behavior of paint layers where zinc oxide is a primary component, particularly in ground layers, can affect the entire paint system, potentially causing damage to overlying paint layers. openedition.orgresearchgate.net The formation of zinc soaps can disrupt the paint's structural integrity and weaken the cohesion of the paint layer. naturalpigments.ca Microscopic analysis techniques, such as scanning electron microscopy (SEM), have been used to observe the penetration of fungal hyphae in the microstructure of mortars containing this compound, which can lead to cracking and detachments. researchgate.net

Methodologies for Preservation and Conservation of this compound-Containing Artworks

The preservation and conservation of artworks containing this compound require specific methodologies due to the unique degradation issues associated with this pigment. Understanding the chemical and physical properties of this compound and its interactions within the paint matrix is crucial for developing effective conservation strategies. bohrium.compaintingbestpractices.com

Science-Informed Approaches to Mitigate Deterioration

Science-informed approaches are essential to mitigate the deterioration of this compound-containing artworks. This involves understanding the chemical mechanisms behind degradation processes, such as zinc soap formation, and identifying the environmental factors that exacerbate them. paintingbestpractices.com Advanced characterization techniques, including Fourier transform infrared microspectroscopy (FTIR) and scanning electron microscopy (SEM) coupled with elemental analysis (EDX), are instrumental in identifying and understanding the progression of zinc soap formation and other degradation products like zinc lactate. paintingbestpractices.comuq.edu.auacs.org

Controlling environmental conditions, such as temperature and relative humidity, is a key preventive measure. researchgate.netpaintingbestpractices.com Research into paint formulations and additives that can influence the reactivity of zinc oxide is also part of a science-informed approach. researchgate.netpaintingbestpractices.com For instance, studies have investigated the use of stand oil to potentially delay the embrittlement of this compound oil paints. justpaint.org

Evaluation of Conservation Treatments on this compound Layers

The evaluation of conservation treatments on this compound layers is critical to ensure their effectiveness and avoid unintended consequences. Given the brittle nature and potential for delamination in this compound-containing paint films, interventions require careful consideration. openedition.orgnaturalpigments.eu

For ground layers primarily composed of zinc oxide, which can be stiff and brittle, a preventive facing of the paint surface may be advised to contain delamination and paint losses. openedition.org Consolidating treatments using adhesives with good penetration properties may be necessary to address the lack of cohesion detected within this compound ground layers. openedition.org

Studies using model systems and real paint samples have demonstrated that even short-term exposure to solvents with water impurities can induce significant crystallization of zinc soaps. rsc.org This highlights the need for caution when considering conservation treatments involving solvents for oil paints containing this compound. rsc.org Evaluation of treatments should ideally involve analytical techniques to assess their impact on the chemical and physical stability of the this compound paint layers.

Advanced Synthesis Methodologies for Zinc White Materials

Solution-Based Synthesis Approaches

Solution-based methods are popular for synthesizing ZnO nanoparticles and thin films due to their relative simplicity and cost-effectiveness. mdpi.comnih.gov These methods typically involve chemical reactions in a liquid medium, allowing for control over nucleation and growth processes. nih.gov

Hydrothermal and Sol-Gel Synthesis

Hydrothermal synthesis involves the creation of ZnO nanostructures in high-temperature and high-pressure environments using aqueous or organic solvents. mdpi.com This method allows for precise control over the synthesis, yielding diverse nanostructures like nanorods, nanowires, and nanosheets. mdpi.com For producing ZnO nanostructures, a common approach utilizes a nitrate-based precursor reaction with hexamethylenetetramine (HMTA). rsc.org The morphology and size of ZnO nanoparticles synthesized via the hydrothermal method can be precisely controlled by manipulating parameters such as the concentration and composition of reagents, growth time and temperature, pH of the solution, and the presence of capping agents. rsc.org For instance, increasing the time of the hydrothermal process can lead to an increase in the diameter of ZnO particles. ijariie.comnih.gov Temperatures between 120–250 °C have been used in hydrothermal synthesis to produce crystallites of ZnO with sizes ranging from 100 nm to 20 μm. nih.gov Another study synthesized ZnO nanostructures at temperatures of 100 °C to 200 °C with reaction times of 5 to 10 hours, resulting in spherical particles with sizes between 55–110 nm depending on the conditions. ijariie.com Green hydrothermal synthesis methods, utilizing plant extracts like lemon peel, have also been developed, yielding crystalline ZnO nanoparticles with an average size of 20 nm after calcination at 500 °C. mdpi.com

The sol-gel method is another widely used solution-based technique that entails the hydrolysis and condensation of metal alkoxides or salts within a solution, forming a sol that subsequently gels and dries to produce ZnO nanoparticles. mdpi.comresearchgate.net This method offers advantages such as easy control of chemical composition, the ability to produce fine structures, and low-cost thin film fabrication. aip.org In a typical sol-gel process for ZnO thin films, zinc acetate (B1210297) dihydrate can be used as a precursor, 2-methoxy ethanol (B145695) as a solvent, and monoethanolamine (MEA) as a stabilizer. aip.org The solution can be deposited on a substrate, dried, and then annealed to obtain the crystalline structure. aip.org Precise control of precursor concentration, solvent, spinning speed (for thin films), and heat treatment conditions significantly affects the crystallographic orientation and morphology of the resulting ZnO films. aip.org Sol-gel synthesis has been successfully used to prepare ZnO nanoparticles with average particle sizes around 28 nm, exhibiting a hexagonal wurtzite structure and spherical morphology with some clustering. ut.ac.ir Another study using zinc acetate as a precursor via the sol-gel method synthesized highly crystalline ZnO nanoparticles with a wurtzite structure, with sizes ranging from 15-25 nm from SEM analysis and 81.28nm to 84.98nm from XRD analysis using Scherrer's equation. researchgate.netsapub.org The use of surfactants like triethanolamine (B1662121) (TEA) in the sol-gel method can influence particle size and prevent agglomeration, leading to uniform spherical nanoparticles with sizes of 45-50 nm. ekb.eg

Controlled Precipitation Methods

Controlled precipitation methods involve the formation of ZnO precursors, such as Zn(OH)₂, ZnCO₃, or Zn₅(CO₃)₂(OH)₆, by controlling the reaction conditions in an aqueous solution, followed by calcination to obtain ZnO nanoparticles. scielo.org.mxgoogle.com This method allows for control over particle morphology and size by carefully selecting precipitation reagents and reaction parameters. rsc.org For instance, using zinc acetate and ammonium (B1175870) carbonate as precursors in a controlled precipitation method has been reported for the synthesis of ZnO nanoparticles. researchgate.netorientjchem.org Another approach involves precipitation from aqueous solutions of NH₄HCO₃ and ZnSO₄·7H₂O. researchgate.netorientjchem.org A simple precipitation method using zinc nitrate (B79036) as the initial reagent and KOH as a precipitating agent in an aqueous solution has been used to synthesize ZnO nanoparticles with a size range of approximately 20–40 nm after calcination at 400°C. researchgate.netorientjchem.org Semicontinuous controlled precipitation at low temperatures (60-70 °C) using zinc nitrate and ammonium carbonate has yielded spheroidal ZnO nanoparticles with hexagonal structure and high purity, with average diameters around 23 nm and 30 nm. scielo.br

Biosynthesis and Green Chemistry Routes for Zinc White Nanoparticles

Biosynthesis and green chemistry routes offer environmentally friendly and cost-effective alternatives for synthesizing ZnO nanoparticles, often utilizing plant extracts or microorganisms as reducing and stabilizing agents. uonbi.ac.kesciepub.comnih.gov These methods avoid the use of harsh chemicals and high temperatures typically involved in conventional synthesis. uonbi.ac.kenih.gov Plant extracts containing biomolecules like flavonoids, phenols, and tannins can reduce zinc ions (Zn²⁺) to Zn⁰, initiating the nucleation and growth of ZnO nanoparticles. mdpi.com These phytochemicals also act as capping agents, preventing agglomeration and maintaining nanoparticle stability. mdpi.com

Examples of plant-mediated biosynthesis include using aqueous extracts of garlic peel, Spathodea campanulata leaves, Aloe vera, cassava starch, Stachys lavandulifolia, violet flower, Eclipta prostrata, Piper longum, Tecoma stans, and green algae (Spirogyra hyalina). uonbi.ac.kesciepub.commdpi.comnih.govtandfonline.comchemrxiv.orgrsc.orgpcbiochemres.comnih.gov The specific plant extract can influence the size and shape of the synthesized nanoparticles. pcbiochemres.com For instance, using Spathodea campanulata extract at different temperatures (100°C, 50°C, 37°C) resulted in spherical nanoparticles with size ranges of 50 nm and 20 nm, with extraction at 100°C yielding finer particles with less agglomeration. uonbi.ac.ke Biosynthesized ZnO nanoparticles have been reported with various morphologies, including pseudo-spherical nanoparticles and nanosheets (using cassava starch) and triangular shapes (using Tecoma stans). nih.govchemrxiv.org Characterization techniques like UV-Vis spectroscopy, XRD, SEM, and TEM are commonly used to confirm the formation, size, crystallinity, and morphology of biosynthesized ZnO nanoparticles. uonbi.ac.kesciepub.commdpi.comchemrxiv.orgrsc.orgpcbiochemres.comnih.gov

Vapor-Phase and Thin Film Deposition Techniques

Vapor-phase techniques are employed for depositing ZnO thin films with controlled thickness and morphology, crucial for applications in electronics and optoelectronics. mdpi.comresearchgate.net These methods involve the transport of precursor materials in the gas phase to a substrate where the film is formed. nih.govresearchgate.net

Chemical Vapor Deposition (CVD) and Thermal Evaporation

Chemical Vapor Deposition (CVD) is a technique where a solid film is formed on a substrate through a chemical reaction between vapor-phase reactants. nih.govresearchgate.net CVD allows for the deposition of high-purity films with exceptional uniformity over large areas and enables the growth of complex structures like nanowires, thin films, and multilayers with precise control over composition, thickness, and orientation. nih.gov Metal-organic chemical vapor deposition (MOCVD) typically involves the use of metal alkyls, such as dimethyl- or diethylzinc, combined with an oxygen source like H₂O or O₂. acs.org However, the high reactivity of metal alkyl precursors can lead to premature gas-phase reactions and particle formation. acs.org Aerosol-assisted chemical vapor deposition (AACVD) is a simpler and cost-effective CVD method used for synthesizing doped and codoped ZnO thin films with improved optical and electrical properties. acs.org A rapid thermal plasma CVD process using solid zinc as a precursor has been demonstrated for depositing conformal, nonporous, and optically transparent nanocrystalline ZnO thin films at growth rates up to 50 nm/min. nih.gov

Thermal evaporation is a vacuum coating technique used for depositing thin films by heating a source material until it vaporizes and condenses onto a cooler substrate. researchgate.netjksus.org ZnO thin films can be prepared by thermal evaporation of ZnO powders onto substrates like glass. jksus.org The structural, optical, and electrical properties of the films can be influenced by post-deposition annealing temperature. jksus.org For example, annealing Zn thin films deposited by thermal evaporation at temperatures over 400 °C can form ZnO thin films through thermal oxidation. nih.gov The grain size of the ZnO thin films increases with oxidation temperature, with optimal (002) intensity observed at 600 °C. nih.gov Another study fabricated nanoporous ZnO thin films by thermal evaporation of zinc thin films followed by annealing at 500 °C, resulting in films with a hexagonal wurtzite structure and nanoporous surface. worldscientific.com Thermal evaporation has also been used to fabricate CuO/ZnO nanostructures thin films for gas sensing applications. wu.ac.th

Here is a summary of some synthesis parameters and findings from the search results:

Synthesis Method	Precursors	Conditions	Resulting ZnO Morphology/Size	Key Findings	Source
Hydrothermal	Zinc acetate or nitrate, LiOH, KOH, NH₄OH	120–250 °C, autoclave	Crystallites (100 nm – 20 μm)	Particle size increases with process time.	nih.gov
Hydrothermal	Nitrate-based precursor, HMTA	Varied temperature, time, pH, capping agents	Diverse nanostructures (rods, wires, sheets)	Morphology and size are controllable by parameters.	ijariie.comrsc.org
Hydrothermal (Green)	Zinc nitrate, lemon peel extract	50 °C (stirring), 180 °C (autoclave), 500 °C (calcination)	Crystalline nanoparticles (avg. 20 nm)	Eco-friendly method using plant extract.	mdpi.com
Sol-Gel	Zinc acetate dihydrate, oxalic acid, ethanol	Solution, gelation, drying	Spherically shaped powder	Hexagonal wurtzite structure.	nih.gov
Sol-Gel	Zinc acetate dihydrate, 2-methoxy ethanol, MEA	Spin coating, 300 °C (drying), 575 °C (annealing)	Thin film (wurtzite structure)	Properties affected by precursor concentration, solvent, speed, heat treatment.	aip.org
Sol-Gel	Zinc sulfate (B86663) heptahydrate, diethylene glycol	Ethanol solution	Nanoparticles (avg. 28 nm)	Hexagonal wurtzite structure, spherical particles, clustering.	ut.ac.ir
Sol-Gel	Zinc acetate dehydrate, ethanol, NaOH	Solution, drying, calcination	Nanoparticles (15-25 nm SEM, 81-85 nm XRD)	Highly crystalline wurtzite structure, rod-like or spherical shapes.	researchgate.netsapub.org
Sol-Gel (with surfactant)	Zinc sulfate heptahydrate, KOH, Triethanolamine	60 °C, pH 9, stirring, drying, calcination (900°C)	Spherical nanoparticles (45-50 nm)	Surfactant helps prevent agglomeration.	ekb.eg
Controlled Precipitation	Zinc acetate, ammonium carbonate	Precipitation, calcination (450 °C)	Nanoparticles	Calcination reduces hard agglomerates.	researchgate.net
Controlled Precipitation	NH₄HCO₃, ZnSO₄·7H₂O	Aqueous solution	Nanometric zinc oxide	researchgate.netorientjchem.org
Controlled Precipitation	Zinc nitrate, KOH	Aqueous solution, room temperature, stirring, calcination (400 °C)	Nanoparticles (20-40 nm)	Simple direct precipitation method.	researchgate.netorientjchem.org
Controlled Precipitation (Semicontinuous)	Zn(NO₃)₂, (NH₄)₂CO₃	60-70 °C, controlled feeding rate	Spheroidal nanoparticles (23 nm, 30 nm)	High purity, hexagonal wurtzite structure.	scielo.br
Biosynthesis (Garlic peel)	Zinc sulfate, garlic skin extract	60 °C, 30 min incubation, centrifugation, washing	Spherical nanoparticles (7-47 nm DLS)	Eco-friendly, plant extract as reductant/stabilizer.	mdpi.com
Biosynthesis (S. campanulata)	Zinc nitrate, leaf extract	37-100 °C extraction	Spherical nanocrystallites (20-50 nm)	Particle size and agglomeration depend on extraction temperature.	uonbi.ac.ke
Biosynthesis (Aloe vera, Cassava starch)	Zinc acetate (Aloe vera), Cassava starch	Simple routes	Pseudo-spherical nanoparticles, nanosheets (Cassava)	Single-phase ZnO, good adsorbent for Cu(II).	nih.gov
Biosynthesis (Tecoma stans)	Zinc salt precursor, leaf extract	Biosynthesis, calcination (700 °C)	Triangular shape ZnO-NPs (15-20 nm)	Crystalline structure confirmed by XRD.	chemrxiv.org
CVD	Metal alkyls (dimethyl/diethylzinc), O₂/H₂O	Vapor phase reaction	Thin films	High reactivity can cause premature reactions.	acs.org
CVD (Thermal Plasma)	Solid zinc	130 Torr, inductive heating, Ar/O₂ plasma	Conformal nanocrystalline thin film	Growth rate up to 50 nm/min, optically transparent.	nih.gov
Thermal Evaporation	ZnO powders	Room temperature, vacuum (10⁻⁵ mbar), annealing (200-500 °C)	Polycrystalline hexagonal wurtzite thin films	Properties affected by annealing temperature.	jksus.org
Thermal Evaporation	Zn thin films	Deposition, annealing (300-800 °C)	ZnO thin films	Formed by thermal oxidation of Zn, grain size increases with temperature.	nih.gov
Thermal Evaporation (Modified)	Zinc thin films	0.05 mbar, 700 °C (source), 500 °C (annealing)	High-crystalline nanoporous thin films	Hexagonal wurtzite structure, nanoporous surface.	worldscientific.com

Data Table: Selected Synthesis Parameters and Results for ZnO Nanomaterials

Synthesis Method	Precursor(s)	Key Conditions	Resulting Morphology / Size Range (approx.)	Characterization Techniques Used	Relevant Findings
Hydrothermal	Zinc acetate or nitrate	120–250 °C, Autoclave	Crystallites (100 nm – 20 μm)	Not specified in snippet	Particle size increases with process time. nih.gov
Hydrothermal	Zinc nitrate, HMTA	Varied T, time, pH	Nanorods, nanowires, nanosheets	Not specified in snippet	Precise control over morphology and size is possible. rsc.org
Hydrothermal (Green)	Zinc nitrate, lemon peel extract	50 °C (stir), 180 °C (auto), 500 °C (calcine)	Nanoparticles (avg. 20 nm)	XRD, UV-Vis DRS, PL, SEM	Eco-friendly, crystalline ZnO. mdpi.com
Sol-Gel	Zinc acetate dihydrate	Ethanol solvent, gelation, drying	Spherically shaped powder	Nitrogen adsorption, XRD, SEM, UV-Vis	Hexagonal wurtzite structure. nih.gov
Sol-Gel	Zinc acetate dihydrate	Spin coating, 300 °C (dry), 575 °C (anneal)	Thin film	XRD	Crystallinity and morphology affected by parameters. aip.org
Sol-Gel	Zinc sulfate heptahydrate	Ethanol solution, diethylene glycol	Nanoparticles (avg. 28 nm)	XRD, HRTEM, FE-SEM, FTIR, UV-Vis	Hexagonal wurtzite structure, spherical particles. ut.ac.ir
Sol-Gel	Zinc acetate dehydrate	Ethanol, NaOH, H₂O	Nanoparticles (15-25 nm SEM, 81-85 nm XRD)	XRD, EDX, FESEM, FTIR, UV-Vis	Highly crystalline wurtzite, rod-like/spherical shapes. researchgate.netsapub.org
Controlled Precipitation	Zinc nitrate, KOH	Aqueous solution, RT, stirring, 400 °C (calcine)	Nanoparticles (20-40 nm)	UV-Vis, TEM, DLS	Simple method, nano-sized particles confirmed by TEM. researchgate.netorientjchem.org
Controlled Precipitation	Zn(NO₃)₂, (NH₄)₂CO₃	60-70 °C, controlled feeding	Spheroidal nanoparticles (23 nm, 30 nm)	XRD, TEM	High purity, hexagonal structure. scielo.br
Biosynthesis (Garlic peel)	Zinc sulfate, garlic skin extract	60 °C, 30 min incubation	Spherical nanoparticles (7-47 nm DLS)	UV-Vis, SEM, EDX, DLS, FTIR	Plant extract as reductant and stabilizer. mdpi.com
Biosynthesis (S. campanulata)	Zinc nitrate, leaf extract	37-100 °C extraction	Spherical nanocrystallites (20-50 nm)	UV-Vis, TEM, XRD, SEM, EDX, FTIR	Particle size and aggregation depend on extraction temperature. uonbi.ac.ke
Biosynthesis (Tecoma stans)	Zinc salt precursor, leaf extract	Biosynthesis, 700 °C (calcine)	Triangular shape ZnO-NPs (15-20 nm)	XRD, UV-Vis, SEM, TEM, FT-IR, XPS	Crystalline structure confirmed. chemrxiv.org
Thermal Evaporation	ZnO powders	RT, 10⁻⁵ mbar, annealing (200-500 °C)	Polycrystalline hexagonal wurtzite thin films	XRD, AFM, UV/VIS	Properties influenced by annealing temperature. jksus.org
Thermal Evaporation	Zn thin films	Deposition, annealing (>400 °C)	ZnO thin films	XRD, PL	Formed by thermal oxidation of Zn. nih.gov
Thermal Evaporation (Modified)	Zinc thin films	0.05 mbar, 700 °C (source), 500 °C (anneal)	High-crystalline nanoporous thin films	XRD, SEM, UV/VIS	Hexagonal wurtzite structure, nanoporous surface. worldscientific.com

Control of Film Orientation and Crystallinity

Controlling the orientation and crystallinity of this compound thin films is crucial for optimizing their performance in various applications, particularly in optoelectronics and piezoelectric devices. onlinescientificresearch.commdpi.comscirp.orgrsc.org Different synthesis methods and parameters can influence the preferred crystallographic orientation of the deposited films.

For instance, studies have shown that the choice of solvent in sol-gel synthesis significantly impacts film orientation. Using solvents with high boiling points, such as 2-methoxyethanol, can lead to a strong preferential orientation along the (002) plane compared to using short-chain alcohols like ethanol. mdpi.com This is attributed to the slower evaporation rate, which allows for better structural orientation before crystallization occurs. mdpi.com The presence of non-bridging oxygen atoms in amorphous substrates like glass can also assist the growth of ZnO films along the (002) plane. mdpi.com The appearance of the (002) diffraction peak in X-ray diffraction (XRD) patterns is indicative of this preferred orientation, suggesting that the surface free energy of this plane is the lowest in solution-grown ZnO films. mdpi.comscirp.org

The crystallinity of ZnO films can also be enhanced by controlling synthesis parameters such as precursor concentration and annealing temperature. Increasing both the molar concentration of the precursor solution and the annealing temperature has been shown to improve film quality and crystallinity, leading to larger grain sizes. onlinescientificresearch.com For example, in one study, the crystallite size increased from 13.95 nm to 16.44 nm with increasing molar concentration and from 11.12 nm to 17.95 nm with increasing annealing temperature. onlinescientificresearch.com

Atomic Layer Deposition (ALD) is another technique that allows for precise control over ZnO thin film growth and crystallinity. Studies using ALD have shown that growth temperature influences the preferential orientation, with films deposited at lower temperatures (<80 °C) showing a preference for the ulisboa.pt orientation, while those deposited at higher temperatures exhibit a preference for the osti.gov orientation. researchgate.net Increased temperature generally leads to improved crystallinity, as indicated by stronger XRD peak intensities. researchgate.net

The thickness of multilayer ZnO films prepared by sol-gel spin coating can also influence the c-axis (002) orientation, which is particularly relevant for piezoelectric applications. rsc.org

Morphological and Crystallographic Control in this compound Synthesis

Controlling the morphology (size and shape) and crystallographic phase of this compound nanoparticles and films is a key aspect of advanced synthesis. rsc.orgbiointerfaceresearch.commdpi.comug.edu.ghulisboa.ptrsc.orgnih.govresearchgate.netulisboa.ptcambridge.orgmdpi.compraiseworthyprize.orgresearchgate.netresearchgate.netnih.gov These characteristics significantly influence the material's properties and performance in diverse applications. biointerfaceresearch.commdpi.comug.edu.ghrsc.orgresearchgate.netulisboa.ptmdpi.com

Influence of Synthesis Parameters on Particle Size and Shape

The size and shape of this compound nanostructures are highly sensitive to synthesis parameters. rsc.orgbiointerfaceresearch.commdpi.comug.edu.ghulisboa.ptrsc.orgresearchgate.netulisboa.ptcambridge.orgmdpi.compraiseworthyprize.orgresearchgate.netnih.gov Researchers have developed various chemical methods, including hydrothermal, solvothermal, sol-gel, and co-precipitation routes, to precisely control these features. mdpi.combiointerfaceresearch.comug.edu.ghulisboa.ptpraiseworthyprize.org

Key parameters influencing particle size and shape include:

Precursor and Concentration: The type and concentration of the zinc precursor play a significant role. Different precursors can lead to diverse morphologies. biointerfaceresearch.commdpi.com Increasing precursor concentration can affect the coarsening rate of nanoparticles, influencing their final size. ulisboa.pt For example, using zinc acetate dihydrate can result in spherical particles, while zinc sulfate heptahydrate may lead to coexisting morphologies. mdpi.com

pH: The pH of the reaction mixture is a critical factor in controlling both size and morphology. mdpi.comulisboa.ptrsc.orgcambridge.orgmdpi.com Higher pH values in basic media generally favor the formation of ZnO and can lead to smaller particle sizes. ulisboa.ptcambridge.org Studies have shown that increasing pH can change morphology from slice-like structures in acidic media to prism-like structures in basic media. ulisboa.pt

Temperature and Reaction Time: Reaction temperature and time are also important parameters. rsc.orgbiointerfaceresearch.commdpi.comrsc.orgresearchgate.netcambridge.orgacs.org Varying temperature and time in hydrothermal synthesis can produce diverse morphologies such as flower-like, rod-like, and spherical granular structures. biointerfaceresearch.com An increase in reaction temperature can decrease crystallite size, while an increase in reaction time can increase it. biointerfaceresearch.com Higher synthesis temperatures can lead to larger grain sizes. rsc.org

Solvent Type: The choice of solvent can influence particle size and morphology. biointerfaceresearch.commdpi.comulisboa.pt For instance, using water as a solvent in sol-gel synthesis can result in larger nanoparticles compared to using methanol. ulisboa.pt

Precipitating Agent: The type of precipitating agent (alkaline source) used affects the morphology of ZnO nanocrystals. biointerfaceresearch.com Different alkaline sources can lead to variations in crystallite size and shape, such as hexagonal columnar or platelet structures versus rod-like structures under similar conditions. biointerfaceresearch.com

Capping Agents and Surfactants: The presence of capping agents and surfactants is crucial for controlling growth rate, particle size, and preventing agglomeration. mdpi.compraiseworthyprize.orgnih.gov Surfactants can influence the nucleation and growth of crystallites and help stabilize dispersed nanoparticles. praiseworthyprize.org For example, the concentration of a surfactant like CTAB can impact the aggregation and formation of structures like flower-like morphologies. biointerfaceresearch.com Polymers can also be used in solution-based methods to control crystal growth and mediate the self-assembly of nanoparticles, leading to different morphologies like hexagonal nanorings and disks.

Table 1 summarizes the influence of selected synthesis parameters on the morphology and size of ZnO nanoparticles based on research findings.

Synthesis Parameter	Influence on Morphology and Size	Source(s)
Precursor Type	Can lead to different morphologies (e.g., spherical vs. coexisting shapes).	biointerfaceresearch.commdpi.com
Precursor Concentration	Affects coarsening rate and final particle size; higher concentration can increase coarsening rate.	ulisboa.pt
pH	Influences particle size (smaller at higher pH) and can change morphology (slice-like to prism-like).	ulisboa.ptcambridge.orgmdpi.com
Temperature	Can produce diverse morphologies; increasing temperature can decrease crystallite size.	rsc.orgbiointerfaceresearch.comrsc.org
Reaction Time	Can produce diverse morphologies; increasing time can increase crystallite size.	biointerfaceresearch.comresearchgate.netcambridge.org
Solvent Type	Can affect particle size (e.g., water vs. methanol).	ulisboa.pt
Precipitating Agent Type	Influences crystallite size and shape (e.g., columnar/platelet vs. rod-like).	biointerfaceresearch.com
Capping Agents/Surfactants	Control growth rate, particle size, prevent agglomeration; can direct specific shapes.	mdpi.compraiseworthyprize.orgnih.gov

Crystalline Phase Control (e.g., Wurtzite Structure)

This compound predominantly exists in the hexagonal wurtzite structure under typical synthesis conditions. mdpi.comrsc.orgasianpubs.orgresearchgate.netrsc.orgmdpi.comrsc.orgrsc.orgpraiseworthyprize.orgresearchgate.netnih.govacs.orgugm.ac.id Controlling the formation and purity of this crystalline phase is essential for achieving desired material properties. rsc.orgmdpi.comrsc.orgacs.org

Various synthesis methods reliably yield the wurtzite structure. mdpi.comrsc.orgasianpubs.orgrsc.orgmdpi.comscirp.orgpraiseworthyprize.orgresearchgate.net For example, the sol-gel method, hydrothermal synthesis, co-precipitation, and thermal decomposition of precursors like zinc hydroxide (B78521) carbonate typically result in crystalline ZnO with the wurtzite phase. mdpi.comrsc.orgrsc.orgbiointerfaceresearch.commdpi.comscirp.orgpraiseworthyprize.orgresearchgate.net XRD analysis is a common technique used to confirm the wurtzite structure, characterized by specific diffraction peaks corresponding to its crystallographic planes. rsc.orgasianpubs.orgrsc.orgmdpi.comscirp.orgpraiseworthyprize.orgresearchgate.netnih.govnih.govacs.org

While the wurtzite structure is generally stable, synthesis parameters can influence its crystallinity and the presence of defects. rsc.orgrsc.orgacs.orgacs.org Temperature plays a significant role in converting precursors completely into the single-phase wurtzite compound. rsc.org Calcination temperature also affects the crystal size of synthesized particles. rsc.org Increasing nucleation time and annealing temperature can improve the crystallinity of ZnO nanoparticles and thin films, respectively. scirp.orgacs.org

The anisotropic growth inherent to the wurtzite phase, where growth rates differ along different crystallographic directions, is fundamental to controlling the morphology of ZnO nanostructures. researchgate.netrsc.orgacs.org Understanding and manipulating the factors that influence the growth rates of different crystal surfaces allows for the synthesis of various shapes, such as nanorods, nanosheets, and other complex structures. researchgate.netrsc.orgrsc.orgacs.org Green synthesis methods utilizing organic ligands can also influence the anisotropy and stability of wurtzite ZnO nanoparticles. acs.org

Defects within the wurtzite crystal structure, such as oxygen vacancies and interstitial zinc, can influence the optical properties, including luminescence. ulisboa.ptacs.org Controlling synthesis conditions can help manage the concentration of these defects, thereby tuning the material's properties. acs.orgacs.org

Crystalline Phase	Structure Type	Common Synthesis Methods	Characterization Techniques	Influence of Parameters
Wurtzite (ZnO)	Hexagonal	Sol-gel, Hydrothermal, Co-precipitation, Thermal Decomposition	XRD, TEM, SEM, FTIR	Temperature, calcination, nucleation time, precursor type, capping agents influence crystallinity, crystal size, and defect concentration.

Analytical and Spectroscopic Characterization of Zinc White Materials

Microscopic and Imaging Techniques

Microscopic and imaging techniques are fundamental for visualizing the morphology, size, and distribution of Zinc White particles, particularly at the micro and nano scales.

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM)

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are widely used to investigate the surface morphology and internal structure of ZnO nanoparticles. SEM provides high-resolution images of the surface, revealing details about particle shape, size distribution, and aggregation. Studies have shown that ZnO nanoparticles can exhibit various morphologies, including spherical, flattened spherical with a textured surface, and needle-shaped nanoparticles, as observed through SEM imaging. sarr.co.inscirp.orgresearchgate.netsarr.co.inekb.eg For instance, SEM images of green synthesized ZnO nanoparticles have shown uniform spherical shapes with narrow size distributions. Another study using FE-SEM observed synthesized ZnO nanoparticles below 100 nm in size, crystalline in nature, and forming nanorods. jptcp.com

TEM offers even higher resolution, allowing for the examination of the internal structure, crystallinity, and precise particle size. TEM analysis has corroborated particle sizes determined by other techniques like XRD and has revealed spherical morphology with regular particle sizes, for example, in the range of 25-35 nm for green synthesized ZnO NPs. TEM images can also show the physical separation of particles and provide insights into the presence of capping agents around nanoparticles. sphinxsai.com High-resolution TEM (HRTEM) and Selected Area Electron Diffraction (SAED) techniques are used for detailed crystallographic investigations. mdpi.com

Data from SEM and TEM analyses often include:

Particle Shape: Spherical, irregular, needle-shaped, nanorods, nanoplate, sphere-like structures assembled by interwoven nanoplate. scirp.orgresearchgate.netsarr.co.inekb.egjptcp.comsphinxsai.commdpi.comrsc.org

Particle Size: Ranging from a few nanometers to below 100 nm, with specific studies reporting sizes like 25-35 nm, 40-50 nm, 80-130 nm (SEM), and around 65 nm (TEM). sarr.co.inresearchgate.netsarr.co.injptcp.comsphinxsai.com

Aggregation: Observations on the degree of particle aggregation. sarr.co.inresearchgate.net

Internal Structure: Crystallinity and lattice details (via HRTEM/SAED). mdpi.com

Time-Resolved Luminescence Imaging

Time-resolved luminescence imaging is a powerful technique for studying the photophysical properties of this compound, particularly its luminescence emissions and their decay kinetics. This method can distinguish between different emission processes, such as band-edge (BE) emission and trap-state (TS) emissions, which are sensitive to the crystal structure and the presence of defects or impurities. mdpi.comresearchgate.netmdpi.com

Studies using time-resolved photoluminescence (TRPL) spectroscopy have been applied to follow modifications in luminescent this compound pigment when mixed with binders, revealing significant changes in trap state photoluminescence emissions. mdpi.comresearchgate.net This includes the enhancement of a blue emission and a change in the decay kinetic of the well-known green emission. mdpi.comresearchgate.net TRPL analysis, performed at nanosecond and microsecond timescales, allows for the detection and differentiation of BE and TS emissions in samples. mdpi.com

Time-resolved photoluminescence imaging, including Fluorescence Lifetime Imaging (FLIM), can be used for the spatial mapping of luminescent pigments like this compound in materials such as paint layers. mdpi.comspiedigitallibrary.org This technique measures the temporal properties of fluorescent emissions, providing information on the emission dynamics and lifetimes, which can be used to discriminate between different batches of this compound or study the effects of degradation. researchgate.netmdpi.com

Key findings from time-resolved luminescence imaging include:

Emission Types: Differentiation between band-edge and trap-state emissions. mdpi.comresearchgate.netmdpi.com

Emission Wavelengths: Detection of specific emissions, such as blue and green emissions, and their changes upon interaction with other materials. mdpi.comresearchgate.net

Decay Kinetics: Measurement of the temporal decay of luminescence, providing insights into excited-state dynamics and the influence of defects or environment. mdpi.comresearchgate.netmdpi.com

Spatial Distribution: Mapping of luminescent areas within a sample. mdpi.comspiedigitallibrary.org

Hyperspectral Imaging for Material Distribution

Hyperspectral imaging (HSI) is a technique that combines conventional imaging with spectroscopy, capturing images at numerous narrow wavelength bands across the electromagnetic spectrum. This generates a "hyperspectral cube" of data, where each pixel has a full reflectance or emission spectrum. mdpi.com For this compound, HSI can be used to map its distribution within a sample and potentially identify variations in its properties based on spectral signatures.

HSI provides greater accuracy than multispectral imaging in mapping material distribution by extrapolating spectroscopic information. mdpi.com In the context of materials analysis, including cultural heritage, hyperspectral cameras are used to identify pigments and map their spatial distribution. mdpi.com While detecting ZnO nanoparticles with hyperspectral imaging can be challenging, possibly due to dissolution, studies have reported its use for this purpose in certain materials. nih.gov Hyperspectral cathodoluminescence (CL) imaging has also been used to study the optical properties and distribution of defects in ZnO single crystals with high spatial resolution. rsc.org

Hyperspectral imaging can provide:

Material Mapping: Visualization of the spatial distribution of this compound within a complex sample. mdpi.com

Spectral Signatures: Acquisition of detailed spectra for each pixel, allowing for identification and differentiation of materials based on their unique spectral fingerprints. mdpi.com

Assessment of Properties: Potential to correlate spectral variations with material properties or alterations. rsc.org

Vibrational and X-ray Spectroscopies

Vibrational and X-ray spectroscopies are essential for probing the chemical bonds, functional groups, crystal structure, and elemental composition of this compound.

Fourier Transform Infrared Spectroscopy (FTIR) and Microspectroscopy (μFTIR)

Fourier Transform Infrared (FTIR) spectroscopy and its microscopic variant (μFTIR) are used to identify the functional groups and chemical bonds present in this compound materials. FTIR measures the absorption or transmission of infrared light as a function of wavenumber, producing a spectrum with characteristic peaks corresponding to specific molecular vibrations.

For ZnO, FTIR analysis typically shows characteristic absorption bands related to the Zn-O stretching vibrations. sarr.co.inscirp.orgjptcp.comnih.govmdpi.com Studies have reported sharp and intense bands indicating the existence of Zn-O vibrations, for example, around 546 cm⁻¹. mdpi.com FTIR can also provide information about the presence of surface functional groups or adsorbed molecules on ZnO nanoparticles. sarr.co.injptcp.combohrium.com For instance, FTIR analysis has confirmed the formation of functional biomolecules linked with ZnO NPs synthesized using plant extracts. rsc.org Complementary data from FTIR spectroscopy can confirm the formation of new species, such as zinc carboxylates, when this compound interacts with organic binders. mdpi.comresearchgate.netresearchgate.net

FTIR and μFTIR provide data on:

Chemical Bonds: Identification of Zn-O stretching vibrations. sarr.co.inscirp.orgjptcp.comnih.govmdpi.com

Functional Groups: Detection of surface functional groups or adsorbed species. sarr.co.injptcp.comrsc.orgbohrium.com

Chemical Interactions: Evidence of reactions between ZnO and other components, such as the formation of metal soaps. mdpi.comresearchgate.netresearchgate.net

Data Table Example (illustrative, based on general findings):

Technique	Observed Peak (cm⁻¹)	Assignment/Information	Source Example
FTIR	~546	Zn-O stretching vibrations	mdpi.com
FTIR	Various	Surface functional groups/adsorbates	sarr.co.injptcp.comrsc.orgbohrium.com
FTIR	Various	Formation of zinc carboxylates	mdpi.comresearchgate.netresearchgate.net

Raman Spectroscopy

Raman spectroscopy is a complementary vibrational spectroscopic technique that provides information about the molecular vibrations of a material based on the inelastic scattering of light. It is particularly useful for studying the crystal structure and detecting defects or impurities in crystalline materials like ZnO.

Raman spectroscopy of ZnO allows for the detection of the high crystal quality of the wurtzite structure. ramanlife.com The Raman active vibrational modes in the hexagonal wurtzite structure are predicted by group theory. acs.org Typical Raman spectra of wurtzite ZnO show characteristic peaks corresponding to specific phonon modes. acs.orgmdpi.comresearchgate.net For example, the E₂ (high) mode is often observed as a strong intensity peak around 437 cm⁻¹, indicating good crystal quality. mdpi.comresearchgate.net Other modes like E₂ (low) and A₁ (LO) are also characteristic. mdpi.com

Raman spectroscopy can also reveal the presence of crystal defects, such as oxygen vacancies or zinc excess, which can cause shifts or broadening of Raman peaks. acs.orgmdpi.com Second-order Raman scattering modes can also be observed, providing further information about the crystal structure. acs.org Polarized and non-polarized Raman spectroscopy can be used to determine crystal orientation.

Key information from Raman spectroscopy includes:

Crystal Structure: Confirmation of the hexagonal wurtzite structure. ramanlife.comresearchgate.net

Phonon Modes: Observation of characteristic Raman active vibrational modes (e.g., E₂ (high), E₂ (low), A₁ (LO)). acs.orgmdpi.comresearchgate.net

Crystal Quality: Assessment of crystal quality based on peak intensity and line-width. ramanlife.comresearchgate.net

Defects: Detection of crystal defects like oxygen vacancies. acs.orgmdpi.com

Crystal Orientation: Determination of crystal orientation using polarized or non-polarized measurements.

Data Table Example (illustrative, based on general findings):

Technique	Observed Peak (cm⁻¹)	Assignment/Information	Source Example
Raman Spectroscopy	~101	E₂ (low) mode	mdpi.comacs.org
Raman Spectroscopy	~437	E₂ (high) mode	mdpi.comresearchgate.netacs.org
Raman Spectroscopy	~576	A₁ (LO) mode or oxygen vacancy	mdpi.com
Raman Spectroscopy	Various	Second-order modes	acs.org

X-ray Diffraction (XRD) for Phase and Crystallinity Analysis

X-ray Diffraction (XRD) is a fundamental technique for determining the crystalline structure and phase purity of this compound (ZnO). Studies have consistently shown that ZnO typically crystallizes in a hexagonal wurtzite structure. mathsjournal.commedcraveonline.comekb.egresearchgate.netcambridgeresearchpub.com The XRD patterns of ZnO nanoparticles exhibit distinct peaks at specific 2θ diffraction angles, such as 31.74°, 34.40°, 36.23°, 47.53°, 56.60°, 62.87°, 66.40°, 67.97°, and 69.10°, which correspond to the wurtzite hexagonal structure. mathsjournal.com The sharpness and intensity of these peaks are indicative of the material's crystallinity. medcraveonline.com

The Debye-Scherrer equation is commonly applied to the XRD data to estimate the average crystallite size of ZnO nanoparticles. mathsjournal.commedcraveonline.comekb.egcambridgeresearchpub.com Reported average crystallite sizes for ZnO nanoparticles synthesized through various methods range from approximately 18 nm to 73 nm, depending on the synthesis conditions. mathsjournal.commedcraveonline.comekb.egresearchgate.netresearchgate.netd-nb.info Analysis of XRD patterns can also provide information on lattice parameters (a, b, and c) and lattice strain within the ZnO crystals. mathsjournal.comekb.egresearchgate.net The absence of additional peaks in the XRD pattern confirms the high purity of the synthesized ZnO, indicating the absence of significant impurities or secondary phases within the detection limits of the diffractometer. medcraveonline.comekb.eg

X-ray Photoelectron Spectroscopy (XPS) for Surface Chemistry

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive technique that provides information about the elemental composition and chemical states of the outermost layers of a material. For this compound (ZnO), XPS analysis focuses on the core-level spectra of zinc (Zn 2p) and oxygen (O 1s) to understand the surface chemistry and identify different bonding configurations. researchgate.netchalcogen.roacs.orgnih.govthermofisher.com

The Zn 2p core-level spectrum typically shows a doublet (Zn 2p3/2 and Zn 2p1/2) with a characteristic splitting. researchgate.netnih.govthermofisher.comthermofisher.com The binding energy of the Zn 2p3/2 peak is generally observed around 1021-1022 eV, which is characteristic of zinc in ZnO. researchgate.netnih.govthermofisher.comthermofisher.com Small shifts in this peak's binding energy can indicate different chemical environments or bonding to other species. researchgate.netthermofisher.comthermofisher.com

The O 1s spectrum in ZnO can be more complex and is often deconvoluted into multiple components. researchgate.netchalcogen.ronih.govthermofisher.comthermofisher.com These components are typically attributed to oxygen in the ZnO lattice (Zn-O bonds), oxygen vacancies or defects, and oxygen in adsorbed species like hydroxyl groups (-OH) or carbonates (-CO3). researchgate.netchalcogen.ronih.govthermofisher.comthermofisher.com The presence and relative intensity of these peaks provide insights into the surface defects, hydroxylation, and potential contamination on the ZnO surface. researchgate.netchalcogen.ronih.govthermofisher.comthermofisher.com XPS is a valuable tool for investigating changes in surface chemistry upon treatments or interactions with the environment. researchgate.netchalcogen.roacs.org

Luminescence and Optical Spectroscopic Studies

Luminescence and optical spectroscopic techniques are crucial for understanding the electronic structure, band gap, and defect-related properties of this compound (ZnO).

Photoluminescence (PL) and Time-Resolved Photoluminescence (TRPL)

Photoluminescence (PL) spectroscopy is widely used to study the optical properties of ZnO, revealing information about its electronic transitions and defect levels. ZnO typically exhibits two main emission bands in its PL spectrum: a sharp ultraviolet (UV) emission and a broader visible emission. mdpi.comnih.govrsc.orgarxiv.orgaip.org The UV emission, usually observed around 380-390 nm (approximately 3.2-3.3 eV), is attributed to the near-band-edge (NBE) emission, resulting from the recombination of free excitons. mdpi.comnih.govrsc.orgarxiv.orgaip.orgresearchgate.net The sharpness of this peak often indicates good crystal quality. nih.gov

The visible emission is a broad band that can span across the green, yellow, orange, and even blue regions of the spectrum, typically centered around 500-550 nm (green emission). mdpi.comnih.govrsc.orgarxiv.orgaip.org This visible luminescence is generally attributed to radiative recombination involving intrinsic defects within the ZnO crystal lattice. mdpi.comnih.govrsc.orgarxiv.orgresearchgate.netaip.org

Time-Resolved Photoluminescence (TRPL) spectroscopy provides further insights into the dynamics of these luminescence processes by measuring the decay kinetics of the emitted light. mdpi.comaip.orgresearchgate.netcore.ac.ukacs.org TRPL can differentiate between fast decay components associated with NBE recombination and slower components related to transitions involving trap states or defects. mdpi.comresearchgate.netcore.ac.uk Studies using TRPL on this compound have detected distinct decay profiles for the UV (BE) and visible (TS) emissions, with decay times in the nanosecond and microsecond ranges, respectively. mdpi.comresearchgate.netcore.ac.uk TRPL is particularly useful for studying the effect of interactions, such as mixing this compound with organic binders, on the luminescence properties and defect dynamics of ZnO. mdpi.comcore.ac.uk Changes in decay kinetics and the enhancement of specific emission bands (e.g., blue emission) have been observed upon interaction with binders, suggesting modifications in the ZnO crystal defects. mdpi.comcore.ac.uk

Ultraviolet-Visible (UV-Vis) Spectroscopy and Reflectance (FORS)

Ultraviolet-Visible (UV-Vis) spectroscopy and diffuse reflectance spectroscopy (FORS or UV-Vis DRS) are employed to study the electronic absorption properties and band gap of this compound (ZnO). UV-Vis absorption spectra of ZnO nanoparticles typically exhibit a strong absorption edge in the UV region, corresponding to the material's band gap. d-nb.inforsc.orgiosrjournals.org The band gap energy of ZnO, which is a direct wide band gap semiconductor, is approximately 3.2 to 3.4 eV. researchgate.netnih.govrsc.orgarxiv.orgaip.orgiosrjournals.orgwikipedia.org

Diffuse reflectance spectroscopy is particularly suitable for analyzing solid powder samples like this compound. harricksci.com By applying theories like the Tauc method to the diffuse reflectance spectra, the optical band gap energy of ZnO can be estimated. d-nb.infoiosrjournals.org Reported band gap values for ZnO nanoparticles vary slightly depending on factors such as particle size and synthesis method. researchgate.netd-nb.inforsc.orgiosrjournals.orgaip.org For instance, band gap values ranging from 3.03 eV to 3.50 eV have been reported for ZnO nanoparticles synthesized under different conditions. d-nb.infoiosrjournals.orgaip.org UV-Vis spectroscopy can also be used to monitor changes in the optical properties of ZnO, such as thermochromism, where the material changes color with temperature due to shifts in absorption bands. harricksci.com

Luminescence Properties Related to Defects and Interactions

The visible luminescence of this compound (ZnO) is strongly influenced by the presence and nature of intrinsic point defects within its crystal lattice. medcraveonline.comcambridgeresearchpub.comnih.govnih.govmdpi.comnih.govresearchgate.netresearchgate.netwikipedia.orgharricksci.com While the exact origins of all visible emission bands are still a subject of research, several types of defects have been implicated. Oxygen vacancies (VO) and zinc vacancies (VZn) are among the most commonly discussed native defects contributing to visible luminescence. nih.govarxiv.orgresearchgate.netaip.org Other defects, such as zinc interstitials (Zni) and oxygen interstitials (Oi), have also been suggested to play a role. researchgate.netaip.org

The green luminescence band, typically observed around 2.4-2.5 eV (500-530 nm), is the most extensively studied visible emission in ZnO. mdpi.comnih.govarxiv.org While historically attributed to various defects, recent studies often link it to transitions involving zinc vacancies (VZn) or oxygen vacancies (VO). nih.govarxiv.orgresearchgate.netaip.org The yellow emission band, appearing around 2.2 eV, has been associated with defects such as oxygen interstitials or lithium-related defects in doped ZnO. nih.govaip.org Blue emission in ZnO, sometimes observed around 420-440 nm, has been tentatively assigned to electron transitions from shallow donor levels of neutral zinc interstitials to the valence band. mdpi.com

The luminescence properties of this compound can be affected by interactions with its environment, such as when used as a pigment in paint formulations. The interaction between ZnO and organic binders, like fatty acids in oil paints, can lead to the formation of zinc carboxylates (metal soaps). psu.edumdpi.comresearchgate.netcore.ac.uk These chemical interactions can induce changes in the ZnO crystal structure and its defect landscape, subsequently altering the luminescence intensity and decay properties. mdpi.comcore.ac.uk For example, studies have shown that mixing this compound with organic binders can lead to the enhancement of blue emission and changes in the decay kinetics of the green emission. mdpi.comcore.ac.uk This sensitivity of luminescence to the surrounding environment makes PL and TRPL valuable tools for studying the degradation of paintings containing this compound. mdpi.comresearchgate.netcore.ac.uk

Nuclear Magnetic Resonance (NMR) Spectroscopy in this compound Research

NMR spectroscopy offers atomic-level details about the local environment of specific nuclei within this compound materials. Due to the nuclear properties of the most abundant zinc isotope, ⁶⁴Zn (48.6% natural abundance), which is NMR-inactive, and the low natural abundance of the NMR-active isotope ⁶⁷Zn (4.1% natural abundance), ⁶⁷Zn solid-state NMR can be challenging but provides direct information about the zinc sites phoenixnmr.com. Other nuclei, such as ¹H, ¹³C, ¹⁷O, and ²⁷Al (in the case of aluminum-doped ZnO), are also utilized to probe different aspects of ZnO structure and surface chemistry rsc.orgchemrxiv.orgacs.org.

Research findings using NMR spectroscopy have contributed significantly to understanding various characteristics of this compound materials:

Structural Information: Solid-state ⁶⁷Zn NMR can differentiate between different zinc environments within ZnO structures. Studies have shown that ⁶⁷Zn MAS NMR can detect signals from zinc in tetrahedral environments, characteristic of bulk ZnO, and can also provide information on octahedral environments which may be present in hydrated forms or specific species like [HOZn]⁺ or Zn(OH)₂ surrounded by water molecules rsc.orgnih.gov. The lineshape of the central transition in ⁶⁷Zn NMR spectra is indicative of the local environment phoenixnmr.com.

Surface Characterization: NMR, particularly using nuclei like ¹H and ¹⁷O, is effective in studying the surface of ZnO nanoparticles. ¹H NMR can identify different types of hydroxyl groups and adsorbed water on the surface chemrxiv.orgacs.org. ¹⁷O solid-state NMR, often combined with Density Functional Theory (DFT) calculations, can distinguish various oxygen species, including those in the bulk, surface, and subsurface layers, as well as oxygen vacancies acs.orgacs.orgacs.org. This is crucial for understanding surface reactivity and catalytic properties acs.orgacs.org.

Defect Analysis: NMR can help in unraveling the presence and structure of defects like oxygen vacancies in ZnO nanocrystals acs.organr.fr. Combined NMR and DFT studies have demonstrated the possibility of observing oxygen vacancies near oxide surfaces using ¹⁷O NMR, as these defects can influence the chemical shifts and quadrupolar coupling parameters acs.org.

Interactions with Organic Molecules: Multinuclear solid-state NMR (using ¹H, ¹³C, ¹⁵N, ⁶⁷Zn, ¹⁷O) is a powerful approach to study hybrid ZnO nanomaterials and understand the coordination mode of organic molecules onto the inorganic surface rsc.orgsemanticscholar.org. ¹³C CP-MAS NMR can provide insights into the interaction and dynamics of organic capping molecules on the ZnO surface, showing line broadening and chemical shift changes upon adsorption researchgate.netiitj.ac.in.

Dynamic Processes: NMR can probe dynamic processes occurring on the ZnO surface, such as the exchange of oxygen ions with adsorbed water or the diffusion of ions within the material at elevated temperatures rsc.org. Real-time monitoring of isotopic exchange using ¹⁷O NMR can reveal ongoing interactions between the ZnO surface and sorbed water rsc.org.

Detailed Research Findings & Data Tables:

NMR studies on ZnO have provided specific spectral data related to different environments. For instance, ¹⁷O NMR spectra of ZnO nanorods have shown distinct peaks corresponding to different oxygen sites.

Sample/Condition	¹⁷O NMR Chemical Shift (ppm)	Assignment	Notes	Source
ZnO Nanorods (wet)	-2 (broad)	Physisorbed water	Disappears upon vacuum drying	acs.org
ZnO Nanorods (vacuum dried)	-18.8, -24.7, -29.5	Surface or subsurface oxygen sites	Remain after vacuum drying	acs.org
Bulk ZnO	-18	Bulk oxygen	Single, sharp peak	acs.org
ZnO Nanorods + H₂ (higher pressure)	-52	Indicates changes upon H₂ exposure	Intensity increases with higher H₂ pressure	acs.org
ZnO Nanoparticles (with O vacancies)	Larger δisoCS and CQ values	Oxygen vacancies near surface/subsurface	Assigned with the help of DFT calculations	acs.org

⁶⁷Zn NMR studies on different ZnO samples have also yielded characteristic shifts:

Sample Type	⁶⁷Zn NMR Shift (relative)	Environment Indicated	Notes	Source
⁶⁷Zn-enriched crystalline ZnO	Similar to Precipitated ZnO	Average ⁶⁷Zn environment consistent with ZnO	Exhibits central transition lineshape and satellite transition phoenixnmr.com.	phoenixnmr.com
Precipitated ZnO	Similar to ⁶⁷Zn-enriched ZnO	Average ⁶⁷Zn environment consistent with ZnO	Shows a ⁶⁷Zn signal phoenixnmr.com.	phoenixnmr.com
"Blue ZnO" (from battery electrode)	No signal detected	Likely due to fast relaxation	Associated with paramagnetic effects phoenixnmr.com.	phoenixnmr.com
ZnO species in ZSM-5	Signal detected	Tetrahedral environment	Observed in activated and hydrated samples rsc.orgnih.gov.	rsc.orgnih.gov
Zn²⁺ in ZSM-5 (hydrated)	Signal detected	Octahedral environment	May belong to [HOZn]⁺ or Zn(OH)₂ species rsc.orgnih.gov.	rsc.orgnih.gov

¹H MAS NMR spectra of ZnO materials have shown signals related to surface species:

Signal Type	δiso (ppm)	Assignment	Notes	Source
Sharp peak	4.3	Mobile water	Vanishes in vacuum treated samples	chemrxiv.org
Broad signal	~2	Observed in as-made ZnO:Al material	Consistent with various hydration stages	chemrxiv.org
Adsorbed -OH groups	Signal detected	Present on the surface of bare ZnO nanoparticles	Confirmed by ¹H MAS ssNMR data iitj.ac.in.	iitj.ac.in

These data highlight the capability of NMR spectroscopy to provide detailed information about the composition, structure, and dynamics of this compound materials at the atomic level, which is essential for understanding their properties and optimizing their applications.

Environmental Applications and Transformative Processes of Zinc White

Photocatalytic Applications for Environmental Remediation

Zinc Oxide photocatalysts are recognized as promising materials for environmental and energy applications owing to their exceptional photocatalytic properties. mdpi.com Initially, their efficiency was primarily observed under ultraviolet (UV) light. mdpi.com However, recent research has focused on enhancing ZnO's activity under visible light to broaden its applicability. mdpi.com ZnO's photocatalytic ability stems from its capacity to absorb UV light, which generates reactive oxygen species (ROS), such as hydroxyl radicals, capable of degrading organic pollutants in water. mdpi.com ZnO exhibits a wide band gap of approximately 3.37 eV, which typically limits its photocatalytic activity to the UV spectrum. mdpi.com Strategies like metal and non-metal doping, dye sensitization, and semiconductor coupling are employed to enable visible light activation. mdpi.com

Degradation of Organic Pollutants (e.g., Dyes, Pesticides)

ZnO nanoparticles have demonstrated strong photocatalytic properties, making them effective in environmental applications like pollutant degradation. mdpi.com They are highly effective in degrading organic pollutants, offering solutions for wastewater treatment and air purification. mdpi.commdpi.com The photocatalytic degradation of various pollutants, including persistent organic compounds, pharmaceuticals, dyes, and pesticides, using ZnO has been extensively reviewed. mdpi.com ZnO is considered a promising photocatalyst for the remediation of wastewater pollutants, often compared to or even described as having advanced efficacy compared to Titanium Dioxide (TiO₂), due to its high photosensitivity, non-toxic nature, low cost, and environmental friendliness. aesacademy.orgresearchgate.net Its photocatalytic activity facilitates the breakdown of complex organic compounds, including airborne pollutants and volatile organic compounds (VOCs) like formaldehyde, benzene, and toluene. mdpi.com Studies have shown that ZnO nanoparticles are effective in degrading various pollutants, including dyes, pesticides, and bacteria. researchgate.net For instance, ZnO nanoparticles degraded methylene (B1212753) blue, toluidine blue, and bromophenyl blue dyes with efficiencies of 74.8%, 87.5%, and 97.4%, respectively, in one study. bohrium.com Modified ZnO metal composites, such as ZnO/MgO and ZnO/SnO₂, have been investigated for the photocatalytic degradation of organic pesticides like quinalphos (B1678678) under sunlight. irost.ir The degradation of the pesticide is dependent on its adsorption onto the active sites of the photocatalyst. irost.ir

Role in Advanced Oxidation Processes (AOPs)

Heterogeneous photocatalysis utilizing semiconducting photocatalysts like ZnO has emerged as an advanced oxidation process (AOP) for environmental decontamination, suitable for treating water, aqueous wastes, and wastewater. researchgate.netfrontiersin.org AOPs using ZnO nanocatalysts are considered a promising treatment technology for the complete detoxification of certain highly toxic insecticides in aquatic systems. frontiersin.org Nanostructured semiconductors such as ZnO are potential candidates for the mineralization of toxic organic compounds and hazardous inorganic constituents due to their strong oxidizing ability, primarily through the generation of hydroxyl radicals (•OH). frontiersin.org Advanced oxidation technology employs various techniques to enhance oxidation power, and AOPs using TiO₂ and ZnO photocatalysts have gained significant attention for producing •OH using optical energy without additional chemicals. mdpi.com Studies have evaluated the efficiency of UV/ZnO and Ozone/ZnO techniques as AOPs for the removal of pollutants like trimethoprim (B1683648) from aqueous solutions. semanticscholar.org The combination of ZnO nanoparticles with ultrasound and hydrogen peroxide (US-H₂O₂) has also been found to be very effective in removing dyes and antibiotics like amoxicillin (B794) from aqueous solutions. ehemj.commazums.ac.ir

Mechanisms of Photocatalytic Activity of Zinc White

The photocatalytic activity of ZnO is attributed to its wide bandgap, which allows it to absorb UV radiation and generate highly reactive species, such as hydroxyl radicals and superoxide (B77818) anions. researchgate.net When ZnO is irradiated with light of sufficient energy (equal to or greater than its band gap), electrons in the valence band are excited to the conduction band, creating electron-hole pairs. mdpi.come3s-conferences.org These photogenerated charge carriers can then initiate redox reactions. mdpi.com Electrons can reduce dissolved oxygen adsorbed on the surface to form superoxide radical anions (O₂•⁻), while holes can oxidize adsorbed water or hydroxide (B78521) ions to generate hydroxyl radicals (•OH). acs.org These reactive oxygen species are powerful oxidizing agents that can degrade organic pollutants into less harmful substances, such as carbon dioxide and water. mdpi.comacs.orgmdpi.com The recombination of photogenerated electron-hole pairs is a significant challenge that reduces efficiency. mdpi.come3s-conferences.org Strategies to enhance photocatalytic performance often focus on suppressing this recombination and increasing charge separation efficiency, such as doping with metals or non-metals or forming heterojunctions with other semiconductors. aesacademy.orgacs.orgrsc.org The presence of inherent active defect sites on the surface of ZnO also contributes to its high surface reactivity and photocatalytic activity. aesacademy.orgmdpi.com

Adsorption and Remediation of Inorganic Contaminants

In addition to its photocatalytic abilities, Zinc Oxide also exhibits adsorptive properties, making it useful for the remediation of inorganic contaminants, particularly heavy metals, from water and wastewater. mdpi.commdpi.commdpi.comglochem.com ZnO nanoparticles have shown promise in adsorbing heavy metals such as Cu(II), Cr(VI), Cd(II), and Pb(II). mdpi.com Nanostructure adsorbents, including ZnO, have demonstrated higher efficiencies in wastewater treatment applications compared to traditional adsorbents. mdpi.com ZnO is reported to be a proper adsorbent for both organic and inorganic pollutants, although operational and efficiency challenges exist. mdpi.com The large surface area of ZnO nanoparticles contributes to their effectiveness in adsorbing different pollutants. mdpi.com Studies have shown that ZnO synthesized by the sol-gel technique can effectively remove inorganic and organic arsenic species from aqueous solutions, with the generated arsenate [As(V)] being strongly adsorbed onto the ZnO surface. nih.gov ZnO-based nanocomposites have received increased attention for removing Pb²⁺ ions from water and wastewater due to their cost-effectiveness, ease of synthesis, environmental sustainability, and large surface area. emerald.com The removal capability is attributed to electrostatic attraction and the high surface area available for adsorption. emerald.com

Contaminant Type	Examples	Remediation Mechanism	Efficacy / Findings	Source(s)
Organic Pollutants	Dyes (Methylene Blue, etc.), Pesticides (Quinalphos, Methomyl, Dimethoate), Pharmaceuticals, VOCs	Photocatalysis, Adsorption	Degradation efficiencies up to 99.01% for certain dyes; effective detoxification of insecticides; breakdown of VOCs.	mdpi.comresearchgate.netbohrium.comirost.irfrontiersin.orgazonano.com
Inorganic Contaminants	Heavy Metals (Cu(II), Cr(VI), Cd(II), Pb(II)), Arsenic Species (As(III), As(V), MMA(V))	Adsorption, Photocatalysis (for oxidation)	Effective adsorption of various heavy metals; strong adsorption of arsenate; high removal percentage for Pb²⁺.	mdpi.commdpi.comglochem.comnih.govemerald.com

Environmental Fate and Transport of Engineered this compound Materials

The increasing use of engineered Zinc Oxide nanoparticles (ZnO NPs) raises concerns about their environmental impact, particularly their fate and transport. mdpi.commdpi.com Engineered nanoparticles, including ZnO NPs, can enter the environment through various pathways, such as the use and disposal of consumer goods and industrial and domestic wastewaters. nih.govfrontiersin.orgbibliotekanauki.plresearchgate.net Once in the environment, ZnO NPs can undergo processes like aggregation, sedimentation, dissolution, and transformation. nih.govfrontiersin.orgbibliotekanauki.pl Chemical transformations can significantly influence the fate of ZnO NPs; for example, studies have shown that these transformations can entirely eliminate ZnO NPs and increase zinc mobility in aquatic systems. nih.gov The stability of engineered nanomaterials in aqueous environments plays a role in their fate and transport; large aggregates tend to deposit quickly, limiting their transport and bioavailability, while well-dispersed, smaller aggregates can be widely transported. researchgate.net Microbial biofilms can also influence the environmental fate of engineered nanoparticles, potentially increasing their retention through changes in surface properties of aquifer grains. frontiersin.org Dissolution is a key process, and the toxicity of some engineered nanoparticles, including nano-ZnO, is linked to their dissolution and the subsequent release of free metal ions. frontiersin.org The nature of surface coatings on ZnO nanoparticles can also influence their solubility. materialneutral.info While ZnO nanoparticles entering sediments or soils are generally considered poorly mobile, substances like phosphates in groundwater can facilitate their transport. materialneutral.info Predicting the environmental concentrations and pathways of engineered nanoparticles like ZnO is challenging due to limited data and the complexity of environmental interactions. nih.govresearchgate.net

Advanced Materials Science and Emerging Research with Zinc White

Doping and Surface Functionalization of Zinc White

Modifying the bulk and surface properties of this compound through doping and functionalization is a key strategy to enhance its performance for specific applications.

Inorganic Doping for Enhanced Functionality

Inorganic doping involves introducing foreign atoms into the this compound crystal lattice to alter its electrical, optical, and structural properties. This is a fruitful approach to modify semiconducting oxides by introducing impurities and defects. acs.org For instance, doping with elements like aluminum (Al), gallium (Ga), or indium (In) can significantly increase its electrical conductivity, making it suitable for transparent conductive oxide applications, potentially as an alternative to indium tin oxide (ITO) due to concerns about indium toxicity and cost. bohrium.com

Dopant Element	Effect on ZnO Properties (Typical)	Potential Applications
Aluminum (Al)	Increased conductivity, improved transparency	Transparent electrodes, TCOs
Gallium (Ga)	Increased conductivity, enhanced thermal stability	High-power electronics, TCOs
Indium (In)	Increased conductivity, lower resistivity	Transparent electrodes, displays
Other Metals	Varied effects depending on element and concentration	Catalysis, spintronics

Surface Modification with Organic Compounds and Polymers

Surface functionalization involves chemically modifying the outer layer of this compound particles or films with organic molecules or polymers. This method facilitates the surface modification of zinc oxide with selected organic substances, thereby altering its traits and attributes and expanding its realm of applications. rsc.org This can improve dispersion in various matrices, enhance compatibility with organic materials, and introduce new functionalities such as improved sensing capabilities or targeted interactions. Researchers can improve the specificity, efficacy, and safety of ZnO nanomaterials and reduce off-target effects through several methods, including conjugating targeting ligands, applying biocompatible polymer coatings, modifying surface charge, and using bioconjugation techniques. mdpi.com Examples include using silane (B1218182) coupling agents to improve adhesion to polymer matrices or grafting polymers like polyethylene (B3416737) glycol (PEG) or polyvinylidene fluoride (B91410) (PVDF) to enhance biocompatibility and dispersion stability. mdpi.comistun.edu.tr Surface charge modification is a versatile approach for tuning the physicochemical properties and biological interactions of ZnO nanoparticles. mdpi.com Polymer coating is another effective strategy for the surface modification of ZnO nanoparticles, offering advantages like enhanced stability, biocompatibility, and drug-loading capacity. mdpi.com

This compound in Composite Materials and Coatings Research

Integrating this compound into composite materials and coatings leverages its properties within a broader material system, leading to enhanced or novel functionalities.

Interaction in Polymer and Organic Matrices

This compound nanoparticles are frequently incorporated into polymer and organic matrices to create composite materials with improved mechanical, thermal, and functional properties. The interaction between ZnO and the matrix material is crucial for the composite's performance. This interaction can be influenced by the surface chemistry of the ZnO particles and the type of polymer used. Research explores how the dispersion of ZnO nanoparticles and their interface with polymers affect the composite's strength, flexibility, UV resistance, and electrical or thermal conductivity. For instance, studies investigate the effects of ZnO content on the microstructure and properties of composites like maleated EPDM/zinc oxide. acs.org

Role in Protective Coatings and Films

This compound is a valuable component in protective coatings and films due to its ability to absorb UV light and its antimicrobial properties. It is used in sunscreens to absorb ultraviolet light and is the broadest spectrum UVA and UVB absorber approved for use as a sunscreen by the U.S. Food and Drug Administration (FDA), being completely photostable. wikipedia.org When used in coatings, it can provide UV protection, preventing degradation of the underlying material. Research focuses on developing transparent and durable ZnO-based coatings for various surfaces, including textiles, plastics, and building materials, to enhance their lifespan and performance. ZnO is added to cotton fabric, rubber, oral care products, and food packaging. wikipedia.org

Optoelectronic and Sensor Applications Research

This compound's direct wide band gap and high exciton (B1674681) binding energy make it a promising material for optoelectronic devices and sensors. acs.orgmdpi.comamazon.comrsc.org

Research in optoelectronics includes its use in light-emitting diodes (LEDs), photodetectors, and solar cells. acs.orgmdpi.com Highly transparent conductive ZnO thin films are being investigated as transparent electrodes in optoelectronic devices and solar cells. bohrium.com The ability to control its electrical conductivity through doping is particularly important for these applications. acs.org

In the field of sensors, this compound is explored for detecting various substances, including gases and biological molecules. Its high sensitivity and large surface area, especially in nanostructured forms like nanowires and nanobelts, contribute to its effectiveness as a sensing material. mdpi.comresearchgate.net Research focuses on developing highly sensitive and selective ZnO-based sensors for environmental monitoring, healthcare, and industrial applications. ZnO is a wide-band gap semiconductor promising for sensor applications in the UV range. researchgate.net

Sensing Technologies based on this compound

Zinc Oxide nanomaterials are extensively utilized in the fabrication of sensors for detecting various hazardous and toxic gases, as well as in biosensing applications. citracakralogam.comnih.gov The effectiveness of ZnO in sensing technologies is attributed to its high surface-to-volume ratio in nanostructured forms, crystallinity, charge confinement ability, high isoelectric point, and biocompatibility. aip.orgnih.govresearchgate.netmdpi.comnih.gov

Gas Sensors: ZnO is an n-type semiconductor whose conductivity changes upon the adsorption of gas molecules on its surface. nih.gov Adsorption of oxygen on the surface of ZnO nanoparticles creates an electron-depleted space-charge layer, which is crucial for the receptor function of gas sensors. nih.gov This adsorbed oxygen influences parameters like surface charge layer thickness, surface potential barrier height, and Debye length, all of which impact the gas response and selectivity of ZnO sensors. nih.gov

ZnO nanomaterials, including nanorods, nanowires, nanotubes, and nanofibers, have been widely studied for gas sensing applications. nih.gov These 1-D nanostructures offer high surface area and enhanced surface activity. nih.govwikipedia.org ZnO-based gas sensors have demonstrated good performance for detecting gases such as NO₂, CO, CH₄, H₂, and H₂S. nih.govmdpi.comscirp.org For instance, ZnO nanorod-based sensors have reported low detection limits for NO₂, such as 50 ppb at 300 °C, 10 ppb at 250 °C, and 100 ppb at 250 °C. nih.gov

Despite advancements, pure zinc oxide gas sensors can have limitations such as poor gas sensitivity, slow response and recovery times, and poor selectivity. mdpi.com Researchers are exploring methods to improve these characteristics, including doping with other elements or forming composite materials with other metal oxides or carbon materials. mdpi.com For example, introducing carbon material into ZnO-based gas sensing materials has shown promise in enhancing performance. mdpi.com

Biosensors: ZnO nanostructures have gained significant attention in the development of biosensors due to their unique structural, electrical, and optical properties, as well as their biocompatibility and non-toxicity. researchgate.netmdpi.comnih.govnih.gov ZnO's high isoelectric point makes it suitable for immobilizing biomolecules, such as proteins, through electrostatic interactions, while maintaining their biological activity. aip.orgresearchgate.netnih.gov The superior electron mobility of ZnO nanostructures facilitates effective electron transfer between the bioreceptor and transducer, leading to enhanced sensitivity and reduced detection limits in biosensors. mdpi.comnih.gov

ZnO-based biosensors have been developed for detecting various biomolecules, including glucose, cholesterol, uric acid, and urea (B33335). researchgate.netmdpi.com Early glucose biosensors utilized physically adsorbed glucose oxidase on single-crystal ZnO nanocombs and nanowires, showing high sensitivity. aip.orgmdpi.com Other approaches involve electrostatically immobilizing enzymes onto ZnO nanorod matrices, achieving high sensitivity, rapid response times, and stability. mdpi.com For example, an amperometric urea biosensor created by electrostatically attaching urease to ZnO nanorods achieved a response time of 3 seconds and a detection limit of 0.13 mM urea. mdpi.com Research also explores ZnO-based biosensors for detecting cardiac biomarkers. nih.gov

Unresolved Issues and Future Directions in this compound Research

Despite the significant progress in utilizing this compound (Zinc Oxide) in advanced materials science, particularly in transparent conductive films and sensing technologies, several unresolved issues and areas for future research remain.

One notable challenge, particularly in the context of using this compound in paints, is its long-term stability and potential for degradation, which can lead to issues like cracking and the formation of brittle films. justpaint.orgjustpaint.orgtsofa.comnaturalpigments.ca While this is more relevant to its traditional use as a pigment, understanding the fundamental chemical and mechanical interactions of ZnO in different matrices is crucial for its broader application in advanced materials. Research is ongoing to understand the mechanisms behind this degradation, particularly the formation of zinc soaps in oil-based systems and the impact of humidity. justpaint.orgnwo.nl Identifying safe concentration limits of ZnO in mixtures with other materials is an active area of investigation. justpaint.org

In the realm of transparent conductive films, while doped ZnO films show promising electrical and optical properties comparable to ITO, achieving the very low resistivity values of the best ITO films (< 10⁻⁴ Ω cm) remains a challenge for some ZnO-based materials. aip.orgmdpi.com Further research is needed to optimize doping concentrations, synthesis methods, and film structures to enhance conductivity while maintaining high transparency. Understanding and controlling intrinsic defects that can compensate donor impurities and decrease electron concentration and mobility is also important. aip.org

For sensing technologies, while ZnO-based sensors offer high sensitivity and fast response times, improving selectivity for specific analytes, especially in complex environments, is an ongoing area of research. mdpi.comnih.gov Developing sensors that can operate effectively at room temperature with high sensitivity and selectivity is also a key focus. mdpi.comscirp.org Further research is needed to establish a clearer relationship between the operating characteristics of ZnO-based gas sensors and the conditions used to create the sensitive layer. researchgate.net

Future directions in this compound research include exploring novel nanostructures and composite materials to further enhance the performance of transparent conductive films and sensors. taylorfrancis.com Investigating surface modifications and functionalization techniques can improve the interaction of ZnO with specific analytes for sensing applications and tailor its properties for integration into various devices. frontiersin.orgscielo.brmdpi.com There is also a growing interest in the integration of ZnO nanostructures into flexible and wearable electronic devices. citracakralogam.commdpi.com Additionally, continued research into the long-term stability and reliability of ZnO-based materials under various operating conditions is essential for their widespread adoption in advanced technologies. Exploring the use of visible or near-infrared light to activate ZnO nanoparticles for applications like photodynamic therapy is another future direction. scielo.br Comprehensive toxicological studies are also highlighted as crucial for the clinical translation of ZnO nanoparticles in biomedical applications. mdpi.comdovepress.com

Q & A

Q. What are the primary characterization techniques for analyzing Zinc White (ZnO) purity and crystallinity in synthesis studies?

this compound’s purity and crystallinity are critical for reproducibility. Use X-ray diffraction (XRD) to confirm crystallographic phases (e.g., hexagonal wurtzite structure) and detect impurities like Zn(OH)₂ . Pair with scanning electron microscopy (SEM) for morphological analysis and energy-dispersive X-ray spectroscopy (EDS) for elemental composition. Thermogravimetric analysis (TGA) can quantify residual moisture or organic contaminants in synthesized ZnO .

Q. How do synthesis parameters (e.g., sol-gel vs. precipitation methods) influence ZnO nanoparticle size and surface properties?

Sol-gel methods often yield smaller nanoparticles (10–50 nm) with higher surface area due to controlled hydrolysis, whereas precipitation may produce larger aggregates (50–200 nm) due to rapid nucleation . Monitor pH, temperature, and precursor concentration systematically. For surface property analysis, employ Brunauer-Emmett-Teller (BET) for surface area and Fourier-transform infrared spectroscopy (FTIR) for hydroxyl group quantification .

Q. What are the standard protocols for assessing ZnO’s optical properties in UV-shielding applications?

Use UV-Vis spectroscopy to measure absorption edges (~370 nm for ZnO) and calculate bandgap energy via Tauc plots. Diffuse reflectance spectroscopy (DRS) quantifies UV-blocking efficiency, while photoluminescence (PL) spectroscopy identifies defect states (e.g., oxygen vacancies) that affect performance .

Advanced Research Questions

Q. How can researchers resolve contradictions in reported photocatalytic efficiencies of ZnO under visible light?

Discrepancies often arise from variations in defect engineering, doping, or experimental conditions. Standardize light source intensity (e.g., AM 1.5G solar simulator) and use methylene blue degradation as a benchmark. Compare crystallite size (via Scherrer equation) and oxygen vacancy density (via electron paramagnetic resonance, EPR) across studies .

Q. What experimental designs mitigate ZnO’s reactivity with atmospheric CO₂ and H₂O in long-term stability studies?

Conduct aging experiments in controlled environments (e.g., nitrogen gloveboxes) and monitor surface carbonate formation using X-ray photoelectron spectroscopy (XPS). Accelerated aging tests (e.g., 85°C/85% relative humidity) paired with XRD can predict phase stability. Coatings (e.g., SiO₂) may reduce reactivity; evaluate via electrochemical impedance spectroscopy (EIS) .

Q. How do interfacial defects in ZnO-based heterojunctions (e.g., ZnO/TiO₂) impact charge transfer efficiency?

Use transient absorption spectroscopy (TAS) to track electron-hole recombination kinetics. Density functional theory (DFT) simulations can model defect sites, while Kelvin probe force microscopy (KPFM) maps interfacial potential gradients. Cross-validate with photoelectrochemical measurements (e.g., incident photon-to-current efficiency, IPCE) .

Q. What statistical methods are recommended for analyzing ZnO toxicity data in biological studies?

Apply dose-response models (e.g., Hill equation) to EC₅₀ calculations. Use ANOVA with post-hoc tests (e.g., Tukey’s HSD) to compare cytotoxicity across particle sizes or surface coatings. Meta-analyses should address heterogeneity via I² statistics and funnel plots to detect publication bias .

Methodological Guidelines

• Literature Gap Identification : Use systematic reviews (e.g., PRISMA framework) to map ZnO research trends and prioritize understudied areas like defect-mediated reactivity .
• Data Reprodubility : Adhere to FAIR principles (Findable, Accessible, Interoperable, Reusable). Publish raw XRD/spectroscopy data in repositories like Zenodo .
• Ethical Reporting : Disclose conflicts of interest (e.g., funding sources for industrial collaborations) and comply with journal policies on data transparency .
